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Navigating the Safety Profile of L-Serine-13C3,15N,d3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **L-Serine-13C3,15N,d3**, a stable isotope-labeled amino acid crucial for metabolic research, proteomics, and as an internal standard in mass spectrometry-based applications. Due to the limited availability of a specific safety data sheet (SDS) for this multi-labeled compound, this document compiles and extrapolates information from SDSs of closely related isotopologues, including L-Serine-13C3,15N, L-Serine-13C3, and the parent compound, L-Serine. This guide is intended to equip researchers and drug development professionals with the necessary information to handle this compound safely.

Chemical and Physical Properties

L-Serine-13C3,15N,d3 is a solid, crystalline powder. Its fundamental properties are similar to that of unlabeled L-Serine, with the key difference being its increased molecular weight due to isotopic enrichment.



Property	Data	Source
Molecular Formula	C₃H7NO₃ (with isotopic labeling)	[1]
Molecular Weight	Approximately 112.08 g/mol	[2]
Appearance	Solid	[2][3]
Melting Point	222 °C (decomposes)	[2][3]
Solubility	Soluble in water (50 mg/mL with sonication)	[4]
Storage Temperature	Recommended at -20°C or 4°C for sealed storage, away from moisture and light.	[4][5]

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), L-Serine and its isotopologues are generally not classified as hazardous substances. However, some suppliers indicate potential hazards, particularly for the 13C3 labeled variant, which warrants a cautious approach.

Hazard Statement	GHS Classification	Precautionary Measures
Causes skin irritation	Skin Irritation Category 2	H315
Causes serious eye irritation	Eye Irritation Category 2A	H319
May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure) Category 3	H335
Harmful to aquatic life with long lasting effects	Hazardous to the Aquatic Environment, Chronic Hazard Category 3	H412

Note: These classifications are primarily associated with L-Serine-13C3 and should be considered as a precautionary measure for **L-Serine-13C3,15N,d3**.[6]







The following diagram illustrates the logical workflow for assessing the hazards of **L-Serine-13C3,15N,d3**, starting from available data on related compounds.



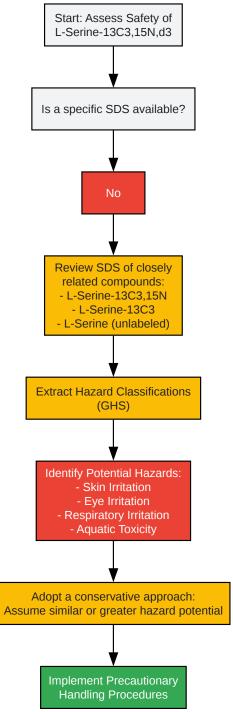


Figure 1. Hazard Assessment Logic



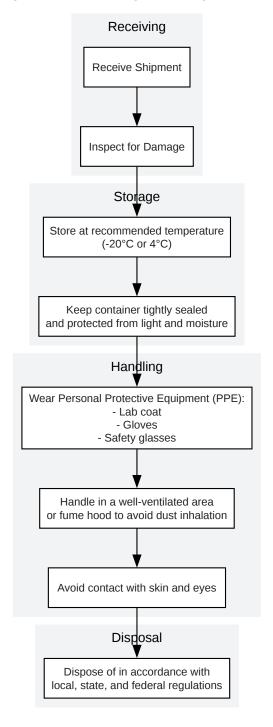


Figure 2. Safe Handling and Storage Workflow

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